

# CAS number 62366-58-9 chemical structure and properties

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## Compound of Interest

**Compound Name:** (1-Methyl-1H-imidazol-2-yl)-oxo-acetic acid ethyl ester

**Cat. No.:** B1307774

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## Discrepancy Identified in Chemical Identification

A critical discrepancy has been identified between the provided CAS number 62366-58-9 and the requested chemical, 6-acetyl-2,3,4,5-tetrahydropyridine.

Multiple chemical databases consistently associate CAS number 62366-58-9 with the compound Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate. This is a different chemical entity from 6-acetyl-2,3,4,5-tetrahydropyridine.

The correct CAS number for 6-acetyl-2,3,4,5-tetrahydropyridine is 27300-27-2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Due to this fundamental mismatch, it is not possible to provide an accurate and technically sound guide on 6-acetyl-2,3,4,5-tetrahydropyridine using the CAS number 62366-58-9. For the safety and accuracy of the intended scientific audience, this report will present the available information for both compounds to clarify their distinct identities.

## Technical Data for CAS Number 62366-58-9

Chemical Name: Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate[\[5\]](#)[\[6\]](#)

Synonyms: **(1-Methyl-1H-imidazol-2-yl)-oxo-acetic acid ethyl ester**, ethyl 2-(1-methylimidazol-2-yl)-2-oxoacetate[\[5\]](#)

## Chemical Structure and Properties

The chemical structure of Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate is characterized by a methylated imidazole ring attached to an ethyl oxoacetate group.

Chemical Structure:

A simplified representation of the chemical structure of Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate.

Physicochemical Properties of Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	182.18 g/mol	<a href="#">[5]</a>
Melting Point	60 °C	
Boiling Point	306.8 ± 25.0 °C at 760 mmHg	
InChI Key	UFHSIGMMKGIGDH- UHFFFAOYSA-N	
SMILES	CCOC(=O)C(=O)C1=NC=CN1 C	<a href="#">[6]</a>

Experimental Data and Protocols:

Detailed experimental protocols and signaling pathway information for Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate are not readily available in the public domain. This compound is primarily listed in chemical supplier catalogs and databases. It is likely used as a chemical intermediate in organic synthesis. For instance, similar structures are used in the synthesis of pharmaceutical compounds.[\[7\]](#)[\[8\]](#)

## Technical Data for 6-acetyl-2,3,4,5-tetrahydropyridine

Correct CAS Number: 27300-27-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Name: 6-acetyl-2,3,4,5-tetrahydropyridine

Synonyms: 1-(3,4,5,6-Tetrahydro-2-pyridinyl)ethanone, 2-Acetyl-3,4,5,6-tetrahydropyridine[\[2\]](#)[\[3\]](#)

## Chemical Structure and Properties

6-acetyl-2,3,4,5-tetrahydropyridine is a key aroma compound found in baked goods like bread and popcorn, formed during the Maillard reaction.[\[3\]](#)[\[9\]](#) It exists in equilibrium with its tautomer, 6-acetyl-1,2,3,4-tetrahydropyridine.[\[3\]](#)

Chemical Structure:

Chemical structure of 6-acetyl-2,3,4,5-tetrahydropyridine.

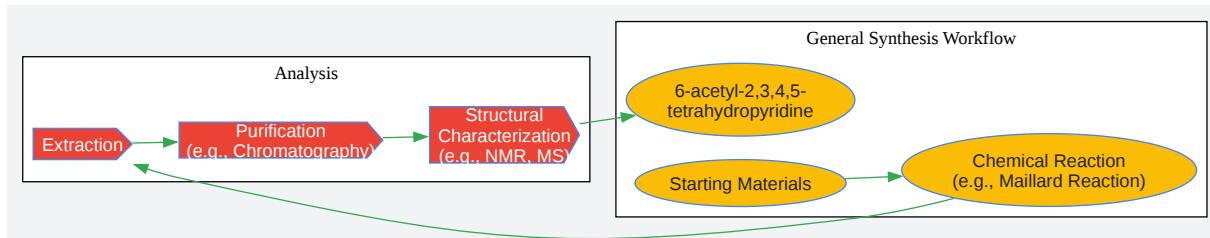
Physicochemical Properties of 6-acetyl-2,3,4,5-tetrahydropyridine

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	125.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	200.00 to 203.00 °C @ 760.00 mm Hg	<a href="#">[2]</a>
Density	1.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	77 °C	<a href="#">[1]</a>
InChI Key	GNZWXNKZMHJXNU-UHFFFAOYSA-N	<a href="#">[3]</a>
SMILES	CC(=O)C1=NCCCC1	<a href="#">[3]</a>

Biological Role and Synthesis:

6-acetyl-2,3,4,5-tetrahydropyridine is a known Maillard reaction product, contributing to the flavor profile of many cooked foods.[\[3\]](#)[\[9\]](#) Its synthesis has been a subject of interest in food

chemistry and organic synthesis. Several synthetic routes have been published in peer-reviewed journals, often focusing on high-yield methods for producing this important flavor compound.



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